

Technical Guide: Synthesis and Characterization of (+)-O-Desmethyl-N,N-bisdesmethyl Tramadol

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Compound of Interest

Compound Name: (+)-O-Desmethyl-N,N-bisdesmethyl Tramadol

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide details the synthesis and characterization of **(+)-O-Desmethyl-N,N-bisdesmethyl Tramadol**, a metabolite of the analgesic drug Tramadol. This document provides a plausible synthetic route based on established organic chemistry principles, alongside detailed characterization methodologies. All quantitative data is presented in structured tables, and key experimental workflows are visualized using Graphviz diagrams.

Introduction

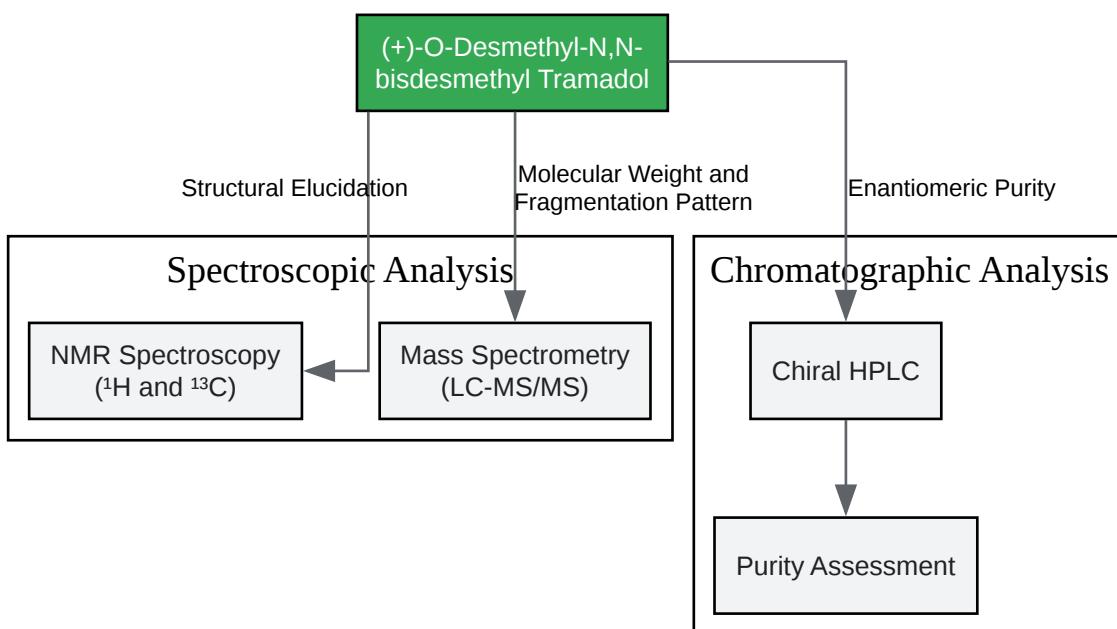
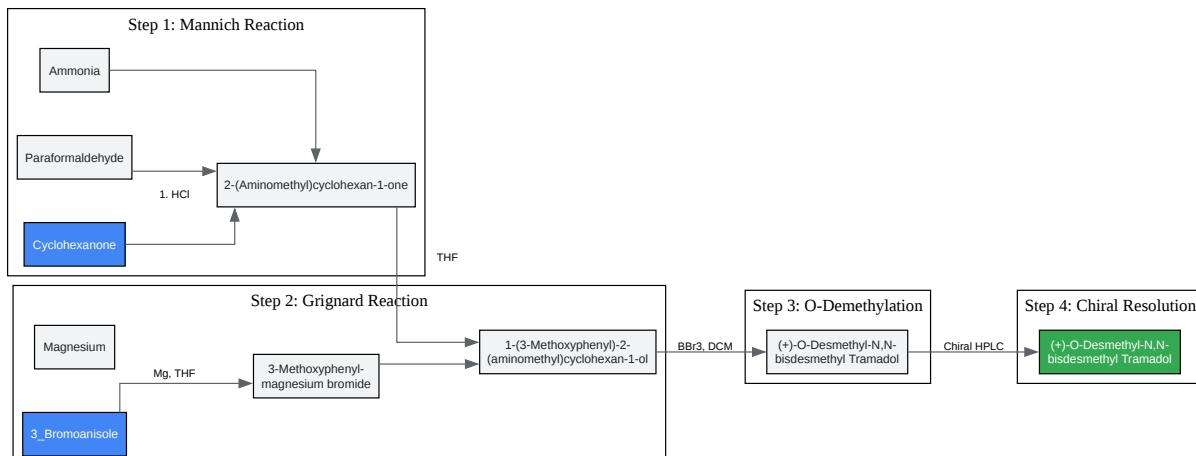
(+)-O-Desmethyl-N,N-bisdesmethyl Tramadol, also known as N,N,O-tridesmethyltramadol, is a metabolite of Tramadol. The study of such metabolites is crucial for understanding the parent drug's pharmacology, metabolism, and potential drug-drug interactions. This guide outlines a comprehensive approach to its synthesis and characterization, providing a foundational methodology for researchers in drug development and medicinal chemistry.

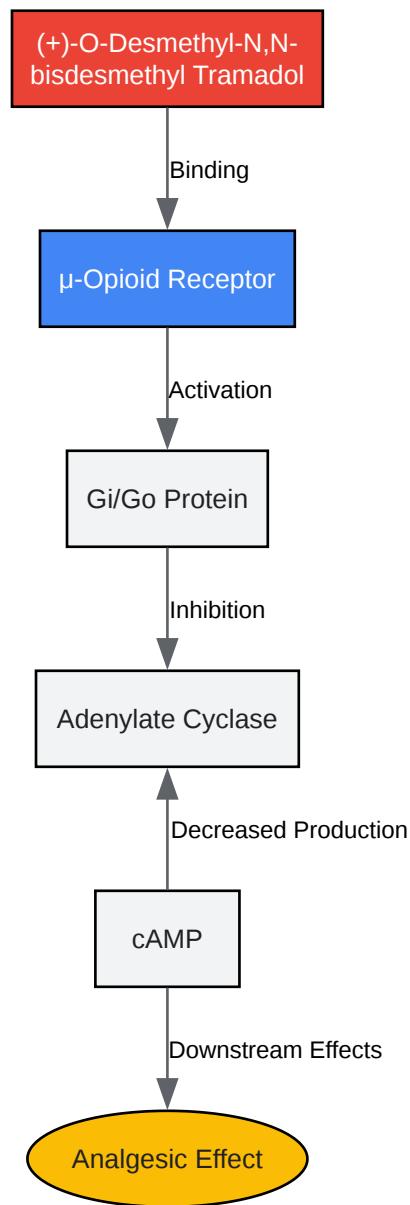
Proposed Synthesis of (+)-O-Desmethyl-N,N-bisdesmethyl Tramadol

While a direct, stereospecific synthesis for **(+)-O-Desmethyl-N,N-bisdesmethyl Tramadol** is not extensively documented in publicly available literature, a plausible synthetic pathway can

be constructed based on the known synthesis of Tramadol and its analogues. The proposed multi-step synthesis is outlined below.

Synthesis Workflow





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